

Essential Safety and Logistics for Handling 4-Bromo-6-methylpyridin-2-ol

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Compound of Interest

Compound Name: 4-Bromo-6-methylpyridin-2-ol

Cat. No.: B1290467

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Disclaimer: The following safety and handling information is based on data for structurally similar compounds. A specific Safety Data Sheet (SDS) for **4-Bromo-6-methylpyridin-2-ol** was not available at the time of this writing. This guidance should be used for informational purposes only, and it is crucial to consult the supplier-specific SDS and a certified safety professional before handling this chemical.

This document provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **4-Bromo-6-methylpyridin-2-ol**. The information is compiled to ensure laboratory safety and operational efficiency.

Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C6H6BrNO	PubChem[1]
Molecular Weight	188.02 g/mol	PubChem[1]
IUPAC Name	4-bromo-6-methyl-1H-pyridin-2-one	PubChem[1]
CAS Number	865156-59-8	PubChem[1]

Hazard Identification and Personal Protective Equipment (PPE)

Based on data for similar brominated pyridine compounds, **4-Bromo-6-methylpyridin-2-ol** is anticipated to be harmful if swallowed, cause skin irritation, and cause serious eye irritation.[\[2\]](#) [\[3\]](#) Therefore, stringent adherence to safety protocols and the use of appropriate personal protective equipment are mandatory.

Recommended Personal Protective Equipment (PPE):

PPE Category	Specific Requirements
Eye and Face Protection	Wear tight-sealing safety goggles and a face shield. [4] [5] [6] [7]
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile, neoprene), a lab coat, and consider disposable coveralls for extensive handling. [5] [8] [9]
Respiratory Protection	Use a NIOSH-approved respirator with an organic vapor cartridge if working outside a fume hood or if dust/aerosols are generated. [4] [5] [8]
Footwear	Wear closed-toe, chemical-resistant safety shoes. [6] [8]

Operational Plan for Safe Handling

A systematic approach is essential when working with **4-Bromo-6-methylpyridin-2-ol** to minimize exposure and ensure a safe laboratory environment.

1. Engineering Controls:

- Always handle this compound in a well-ventilated laboratory.
- A certified chemical fume hood is required for all weighing and transfer operations to avoid inhalation of dust or vapors.[\[4\]](#)
- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[\[10\]](#)

2. Pre-Operational Checks:

- Verify that all necessary PPE is available and in good condition.
- Ensure the chemical fume hood is functioning correctly.
- Review the experimental protocol and have all necessary equipment and reagents prepared.

3. Handling Procedures:

- When not in use, keep the container tightly closed and store it in a dry, cool, and well-ventilated area.[\[11\]](#)
- Avoid the formation of dust and aerosols.
- Wash hands thoroughly after handling the compound.[\[10\]](#)
- Do not eat, drink, or smoke in the laboratory area where this chemical is handled.[\[10\]](#)

4. First Aid Measures:

- If swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor immediately.
- In case of skin contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing and wash it before reuse.[\[2\]](#) If skin irritation occurs, seek medical advice.[\[3\]](#)
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[\[4\]](#)[\[10\]](#)[\[12\]](#)
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[2\]](#)

Disposal Plan

Proper disposal of **4-Bromo-6-methylpyridin-2-ol** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

1. Spill Cleanup:

- In case of a spill, evacuate the area and ensure adequate ventilation.
- Wear the appropriate PPE as outlined above.
- For solid spills, carefully sweep up the material without creating dust and place it in a suitable, closed container for disposal.
- For solutions, absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.[\[4\]](#)[\[12\]](#)
- Do not let the product enter drains.

2. Waste Disposal:

- Dispose of the chemical waste and contaminated materials in accordance with local, state, and federal regulations.[\[12\]](#)
- The waste is generally classified as hazardous.[\[12\]](#)
- Containers should be triple-rinsed with a suitable solvent, and the rinsate should be collected as hazardous waste.
- Dispose of the empty containers in an approved waste disposal plant.[\[4\]](#)[\[10\]](#)

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **4-Bromo-6-methylpyridin-2-ol** in a laboratory setting.



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Caption: Safe handling workflow for **4-Bromo-6-methylpyridin-2-ol**.

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